

2-Chloropyridine 1-oxide safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 2-Chloropyridine 1-oxide

Cat. No.: B183176

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A Technical Guide to the Safe Handling of 2-Chloropyridine 1-oxide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data and handling precautions for **2-Chloropyridine 1-oxide** (CAS No: 2402-95-1), a versatile intermediate in the synthesis of pharmaceuticals and agrochemicals.^{[1][2]} Adherence to rigorous safety protocols is essential when working with this compound due to its potential health hazards.

Chemical and Physical Properties

Understanding the physical and chemical properties of **2-Chloropyridine 1-oxide** is fundamental to its safe handling and storage. The compound is typically a white to light yellow or off-white to yellowish-brown crystalline powder or solid at room temperature.^{[2][3]} It is slightly soluble in water but shows better solubility in common organic solvents like ethanol and acetone.^[3]

Property	Data	Source(s)
CAS Number	2402-95-1	[2][4][5]
Molecular Formula	C ₅ H ₄ ClNO	[1][2][3]
Molecular Weight	129.54 - 129.55 g/mol	[1][2][3]
Appearance	White to off-white solid; White to light yellow crystalline powder	[2][3]
Melting Point	64 - 72 °C; 67 - 70 °C	[2][3]
Solubility	Slightly soluble in water; Soluble in common organic solvents (ethanol, acetone)	[3]
Purity / Assay	≥ 97% - 98%	[2]

Note: Data for the hydrochloride salt (2-Chloropyridine N-oxide hydrochloride, CAS: 20295-64-1) includes a melting point of 140-142 °C.[6]

Hazard Identification and Toxicology

2-Chloropyridine 1-oxide is classified as harmful and an irritant. It is harmful if swallowed, in contact with skin, or if inhaled.[4][5][7][8] It causes skin irritation and serious eye irritation, and may cause respiratory irritation.[4][5][7][8][9]

GHS Hazard Statements:

- H302: Harmful if swallowed.[4][7][8]
- H312: Harmful in contact with skin.[4][7][8]
- H315: Causes skin irritation.[4][7][8]
- H319: Causes serious eye irritation.[4][7][8]
- H332: Harmful if inhaled.[4][7][8]

- H335: May cause respiratory irritation.[4][7][8][9]

While specific quantitative toxicological data like LD50 values for **2-Chloropyridine 1-oxide** are not detailed in the provided search results, the hazard classifications necessitate stringent exposure controls. The toxicological properties have not been fully investigated.[9]

Experimental Protocols and Methodologies

The available Safety Data Sheets (SDS) do not contain detailed experimental protocols for the toxicological studies that form the basis of the hazard classifications. Such studies are typically conducted under standardized guidelines (e.g., OECD Test Guidelines) but the specifics for this compound are not provided.

However, the SDSs outline clear protocols for emergency response and handling, which are summarized below.

Protocol 3.1: First-Aid Measures

- If Inhaled: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4][9] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[4]
- Following Skin Contact: Immediately remove all contaminated clothing.[4][9] Wash the affected area with plenty of soap and water for at least 15 minutes.[4][9][10] Seek medical attention.[9]
- Following Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids.[9] If contact lenses are present, remove them if easy to do so and continue rinsing for at least 15 minutes.[4][9] Get immediate medical attention.[9]
- Following Ingestion: Rinse mouth with water.[4] Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person and call a doctor or Poison Control Center immediately.[4]

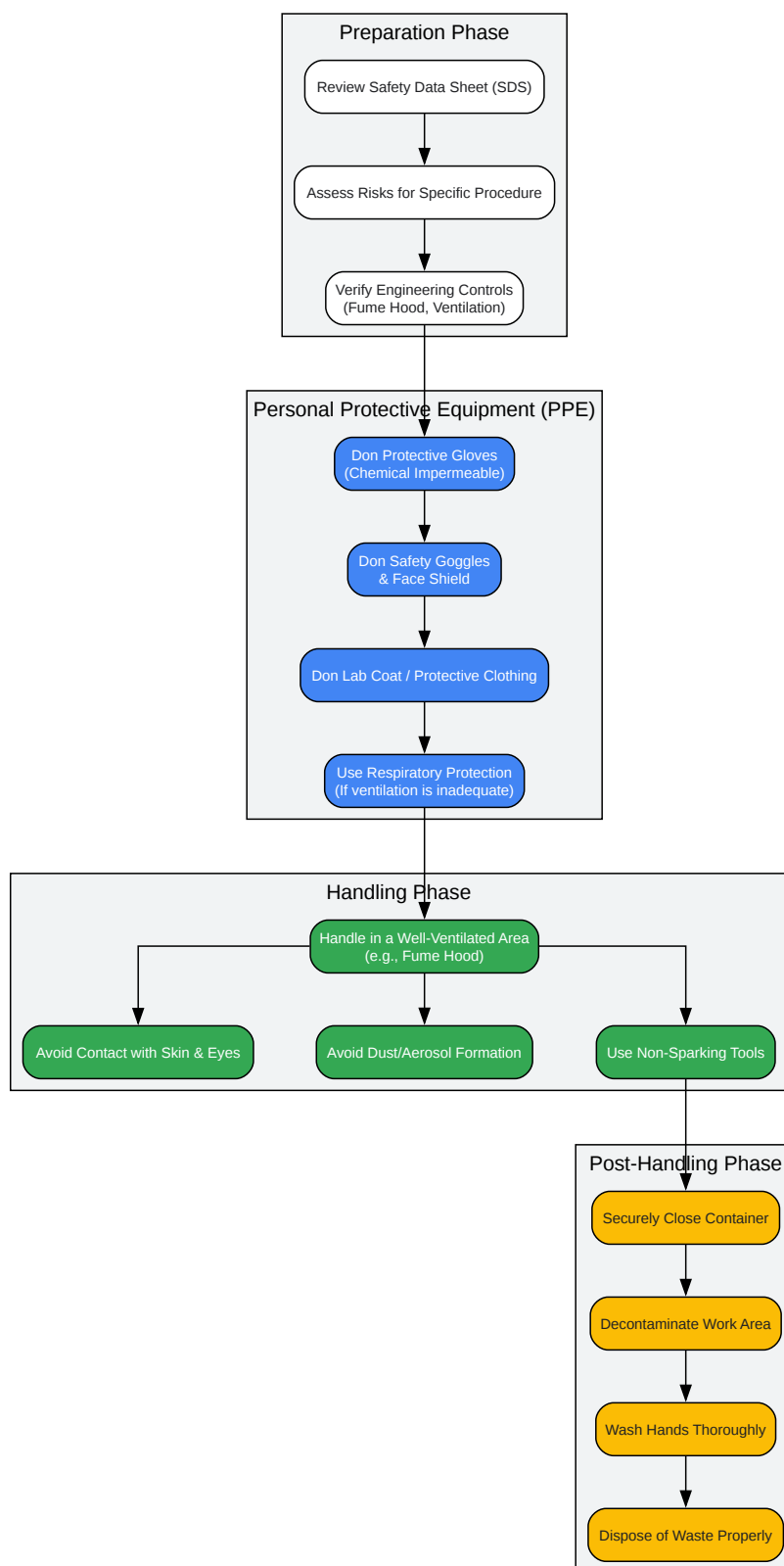
Protocol 3.2: Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas.^[4] Ensure adequate ventilation and wear appropriate personal protective equipment (PPE), including chemical-impermeable gloves, safety goggles, and respiratory protection.^{[4][9]} Avoid dust formation and contact with skin, eyes, or vapors.^[4]
- Environmental Precautions: Prevent the substance from entering drains or the environment.^{[5][9]}
- Containment and Clean-up: Remove all sources of ignition.^[4] Use non-sparking tools.^{[4][8]} For spills, sweep up and shovel the material into suitable, closed containers for disposal.^{[5][9]}

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk. All operations should be conducted by trained personnel familiar with the compound's hazards.

4.1 Handling Workflow Personnel should follow a systematic workflow to ensure safety during handling. This includes risk assessment, selection of appropriate engineering controls and PPE, and adherence to safe work practices.



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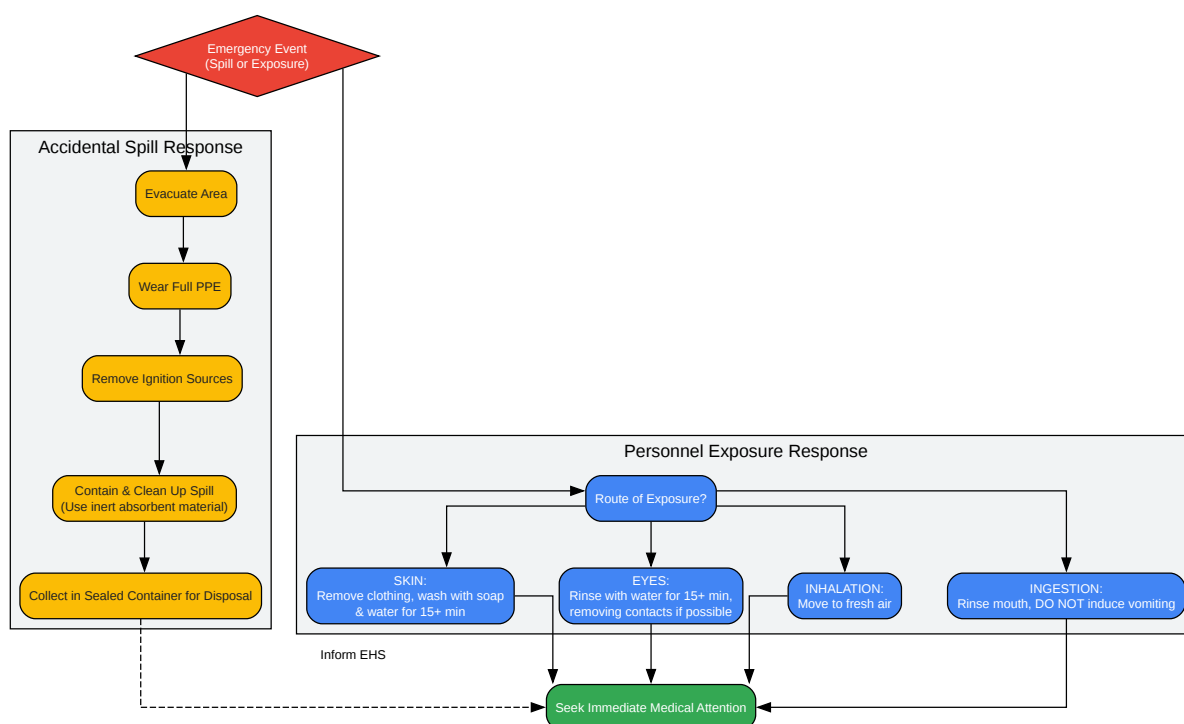
Caption: Standard workflow for handling **2-Chloropyridine 1-oxide**.

4.2 Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Keep away from heat, sparks, and open flames.[\[11\]](#)
- Store apart from incompatible materials such as strong oxidizing agents, strong acids, and nitrates.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)
- The compound is noted to be hygroscopic, meaning it can absorb moisture from the air.[\[9\]](#)

Emergency Response Protocol

In the event of an emergency, a clear and practiced response protocol is crucial to mitigate harm to personnel and the environment.



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Caption: Emergency response protocol for spills and personnel exposure.

Stability and Reactivity

- **Reactivity:** The compound is stable under normal conditions of temperature and pressure.[5][10]
- **Conditions to Avoid:** Avoid heat, sparks, open flames, high temperatures, and dust formation.[4][10][11]
- **Incompatible Materials:** It is incompatible with strong oxidizing agents and strong acids.[9][10][11][12][13]
- **Hazardous Decomposition Products:** Thermal decomposition may produce toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[9][10][11] A case report noted that 2-chloropyridine-N-oxide has an exothermic decomposition reaction that can occur at 120-130 °C, which led to an explosion in an industrial setting when the residue was left in a distillation kettle.[14]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national hazardous waste regulations.[9] Waste generators are responsible for determining if a discarded chemical is classified as hazardous waste to ensure complete and accurate classification.[9] Do not empty into drains.[9]

This guide is intended to provide essential safety information. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling **2-Chloropyridine 1-oxide** and ensure all laboratory personnel are thoroughly trained on its hazards and the necessary safety precautions.

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